

Essential Safety and Handling Protocols for Cerium-142

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Compound of Interest

Compound Name: Cerium-142

Cat. No.: B082093

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For Immediate Implementation: Researchers, scientists, and drug development professionals handling **Cerium-142** and its compounds must adhere to the following safety and logistical protocols. This guidance addresses the chemical and physical hazards associated with this material, as **Cerium-142** is a stable isotope with no significant radiological risk.

Cerium-142 is a stable, naturally occurring isotope of cerium and does not pose a radiological hazard. The primary risks associated with handling **Cerium-142** are chemical in nature and depend on its physical form. Metallic cerium is highly reactive and pyrophoric, particularly when finely divided, while cerium compounds, such as cerium oxide, present a hazard primarily through inhalation of dust.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to ensure the safety of laboratory personnel. The required level of protection varies depending on the form of **Cerium-142** being handled.

| Hazard Classification | Required Personal Protective Equipment |
|------------------------|---|
| Eye/Face Protection | - Chemical splash-proof goggles.[1][2] - Safety glasses with side-shields.[3][4] |
| Skin Protection | - Impermeable gloves (e.g., rubber).[1][2][3] - Flame-retardant protective work clothing when handling metallic cerium.[1][2] - Standard laboratory coat for handling cerium compounds. |
| Respiratory Protection | - For operations that may generate dust or fumes (e.g., grinding, weighing powder), a NIOSH/MSHA approved respirator is required. [1][2][5] |

Operational Plans: Handling and Storage

Proper handling and storage procedures are essential to mitigate the risks associated with **Cerium-142**.

Metallic Cerium-142

Metallic cerium is a flammable solid and is pyrophoric, meaning it can ignite spontaneously in air, especially when in powdered form.[6][7] It also reacts with water to produce flammable hydrogen gas.[1][6]

- Handling:
 - Handle in an inert atmosphere, such as within a glovebox filled with argon.[1]
 - Use non-sparking tools.[1]
 - Keep away from heat, sparks, open flames, and hot surfaces.[1][2]
 - Avoid contact with water, moisture, strong acids, strong oxidizing agents, and halogens.[1][2]
- Storage:

- Store in a tightly sealed container under an inert gas like argon or under mineral oil.[1]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]

Cerium-142 Oxide and Other Compounds

The primary hazard associated with cerium compounds is the inhalation of dust, which can cause respiratory irritation.[5]

- Handling:
 - Handle in a well-ventilated area, preferably in a fume hood, to minimize dust generation.[4][5]
 - Avoid creating dust.[3]
 - Wash hands thoroughly after handling.[3][5]
- Storage:
 - Store in a cool, dry, well-ventilated area in a tightly closed container.[4][5]

Disposal Plan

All waste containing **Cerium-142** must be disposed of in accordance with federal, state, and local regulations.

| Waste Form | Disposal Procedure |
|----------------------|--|
| Metallic Cerium-142 | - Collect in a sealed, labeled container. - Do not use water for cleanup of spills.[1] - Consult with your institution's environmental health and safety (EHS) office for specific disposal instructions for reactive metals. |
| Cerium-142 Compounds | - Sweep or vacuum up spilled material using a system with a HEPA filter to avoid generating dust.[3] - Place in a sealed, labeled container for disposal.[3] - Dispose of as a chemical waste product through your institution's EHS office. |
| Contaminated PPE | - Dispose of contaminated gloves and other disposable PPE as chemical waste.[5] |

Emergency Procedures

In the event of an emergency, follow these procedures and contact your institution's EHS office.

| Emergency Situation | Immediate Action |
|-------------------------|--|
| Fire (Metallic Cerium) | - DO NOT USE WATER, FOAM, OR CO2.[6] - Use a Class D dry powder extinguisher, dry sand, or graphite powder.[1][2][6] - Evacuate the area and call emergency services. |
| Skin Contact | - Remove contaminated clothing.[3] - Brush off any solid material.[3] - Wash the affected area with soap and water for at least 15 minutes.[3] - Seek medical attention if irritation persists.[3] |
| Eye Contact | - Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3] - Seek immediate medical attention.[5] |
| Inhalation (Dust/Fumes) | - Move the affected person to fresh air.[3] - If breathing is difficult, provide oxygen.[1] - Seek medical attention.[3] |
| Ingestion | - Rinse mouth with water.[3] - Do not induce vomiting.[1][3] - Seek medical attention.[3] |

Visual Guidance

Figure 1. **Cerium-142** Handling Workflow

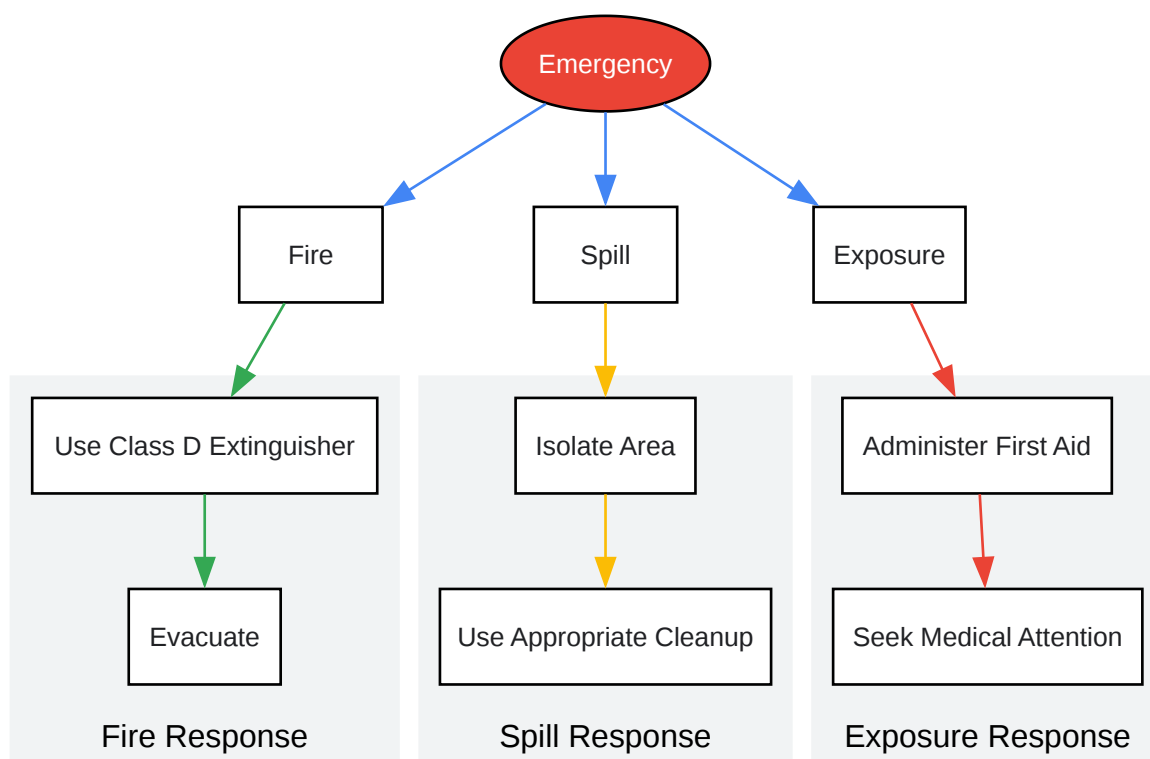


Figure 2. Emergency Response Logic

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Figure 2. Emergency Response Logic

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